

An In-depth Technical Guide to Tert-butyl 3-acetylpyrrolidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-acetylpyrrolidine-1-carboxylate*

Cat. No.: B051284

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Tert-butyl 3-acetylpyrrolidine-1-carboxylate**, a key building block in modern medicinal chemistry.

Core Chemical Properties

Tert-butyl 3-acetylpyrrolidine-1-carboxylate is a synthetic organic compound featuring a pyrrolidine ring protected by a tert-butoxycarbonyl (Boc) group and functionalized with an acetyl group. This structure makes it a valuable intermediate in the synthesis of more complex molecules, particularly pharmaceutical agents.

Structure and Identification:

- IUPAC Name: **tert-butyl 3-acetylpyrrolidine-1-carboxylate**^[1]
- Molecular Formula: C₁₁H₁₉NO₃^[1]
- CAS Number: 858643-95-5^[1]
- InChIKey: WTNNGFYIEBJFPX-UHFFFAOYSA-N^[1]

Physicochemical Data:

The following table summarizes the key computed physicochemical properties of the compound. Experimental data can vary based on purity and conditions.

Property	Value	Source
Molecular Weight	213.27 g/mol	PubChem[1]
Exact Mass	213.13649347 Da	PubChem[1]
Topological Polar Surface Area	46.6 Å ²	PubChem[1]
Complexity	267	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem

Spectroscopic Data

Spectroscopic data is critical for the structural confirmation and purity assessment of **Tert-butyl 3-acetylpyrrolidine-1-carboxylate**. While a specific public spectrum for this exact compound is not readily available, typical chemical shifts for its key functional groups are well-established.

Expected ¹H NMR Spectral Features (CDCl₃):

- ~1.46 ppm (s, 9H): Protons of the tert-butyl group of the Boc protector.
- ~2.1-2.3 ppm (m, 1H): Pyrrolidine ring proton.
- ~3.0-3.7 ppm (m, 5H): Pyrrolidine ring protons.
- ~1.6-1.8 ppm (m, 1H): Pyrrolidine ring proton.

Expected ¹³C NMR Spectral Features (CDCl₃):

- ~28.5 ppm: Methyl carbons of the tert-butyl group.

- ~80.0 ppm: Quaternary carbon of the tert-butyl group.
- ~154.0 ppm: Carbonyl carbon of the Boc group.
- ~208.0 ppm: Carbonyl carbon of the acetyl group.
- ~25-60 ppm: Pyrrolidine ring carbons.

Expected Mass Spectrometry (MS) Data:

- $[M+H]^+$: m/z 214.1438

Synthesis and Experimental Protocols

The synthesis of **Tert-butyl 3-acetylpyrrolidine-1-carboxylate** typically involves the acylation of a suitable N-Boc protected pyrrolidine precursor. A general, illustrative protocol is provided below.

Illustrative Synthesis Protocol: Grignard Reaction with N-Boc-3-cyanopyrrolidine

This protocol describes a plausible method for synthesizing the target compound.

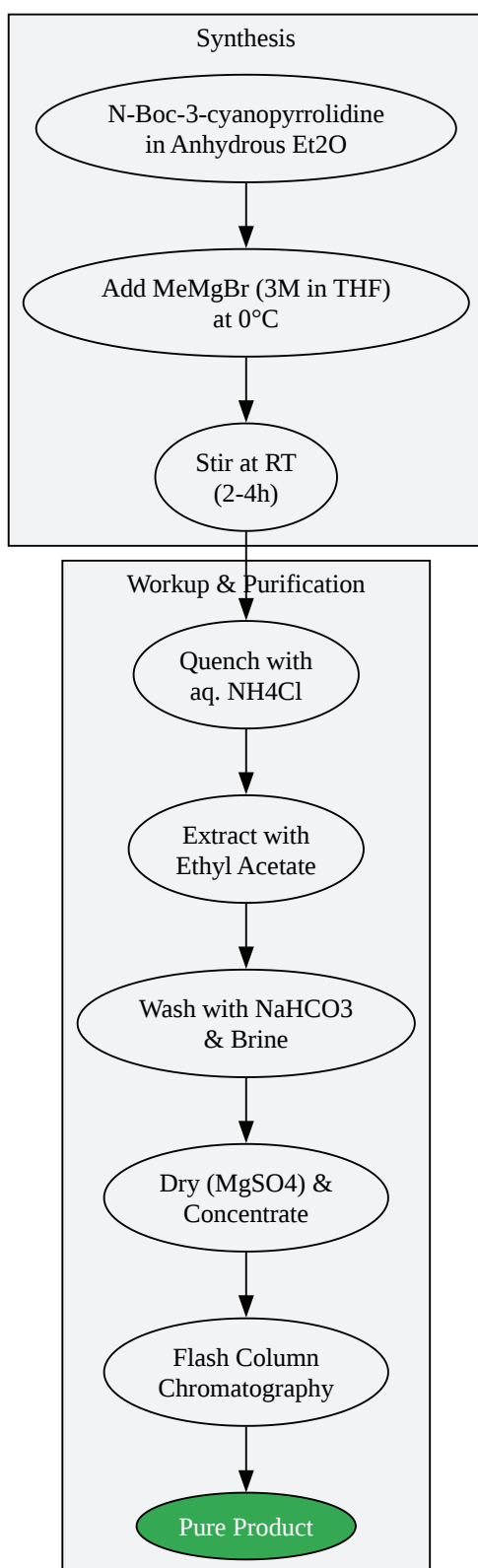
Materials:

- N-Boc-3-cyanopyrrolidine
- Methylmagnesium bromide (MeMgBr) in THF (3M solution)
- Anhydrous Diethyl Ether (Et₂O)
- Saturated aqueous Ammonium Chloride (NH₄Cl) solution
- Saturated aqueous Sodium Bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Silica Gel for column chromatography

- Ethyl acetate and Hexanes (for chromatography)

Procedure:

- **Reaction Setup:** A flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with N-Boc-3-cyanopyrrolidine (1 equivalent) dissolved in anhydrous diethyl ether.
- **Grignard Addition:** The solution is cooled to 0°C in an ice bath. Methylmagnesium bromide solution (1.2 equivalents) is added dropwise via the dropping funnel over 30 minutes, maintaining the temperature below 5°C.
- **Reaction Monitoring:** The reaction mixture is allowed to warm to room temperature and stirred for 2-4 hours. The reaction progress is monitored by Thin Layer Chromatography (TLC).
- **Aqueous Workup:** Upon completion, the reaction is carefully quenched by slow, dropwise addition of saturated aqueous NH₄Cl solution at 0°C.
- **Extraction:** The mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted twice with ethyl acetate.
- **Washing:** The combined organic layers are washed sequentially with saturated aqueous NaHCO₃ solution and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous MgSO₄, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude residue is purified by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure **Tert-butyl 3-acetylpyrrolidine-1-carboxylate**.



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Safety and Handling

Tert-butyl 3-acetylpyrrolidine-1-carboxylate is classified with the following hazards:

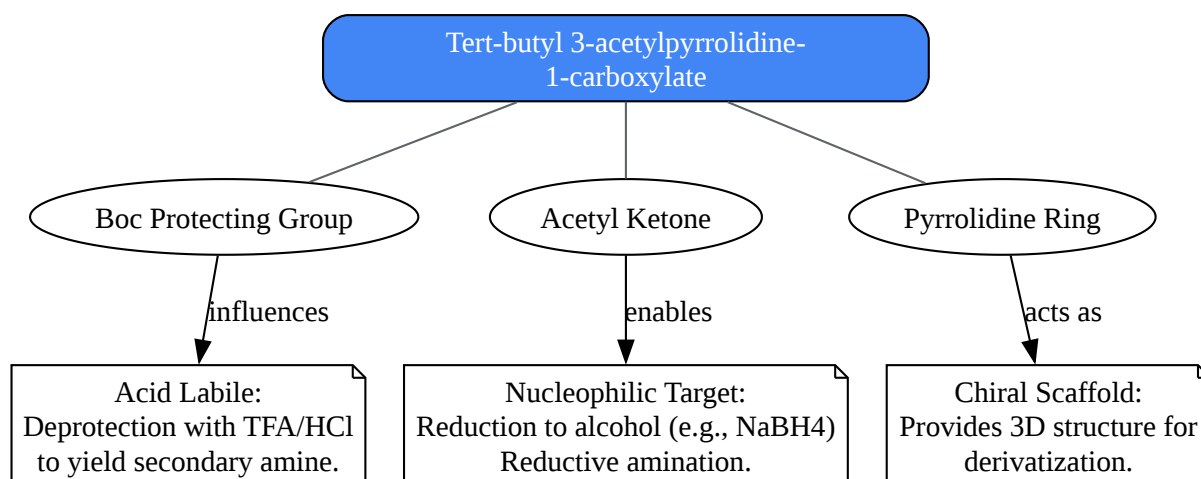
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Precautionary Measures:

- Prevention: Wear protective gloves, clothing, and eye/face protection. Avoid breathing dust, fumes, or vapors. Use only in a well-ventilated area. Wash skin thoroughly after handling.[2]
- Storage: Store in a well-ventilated place and keep the container tightly closed. It is recommended to keep the product refrigerated and protected from light and heat.[2]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[2]

Logical Relationships and Reactivity

The chemical reactivity of this molecule is governed by its three primary functional groups: the Boc-protected amine, the pyrrolidine ring, and the acetyl ketone.



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This guide serves as a foundational resource for professionals engaged in research and development. For specific applications, further consultation of peer-reviewed literature and patents is recommended.

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References

- 1. tert-Butyl 3-acetylpyrrolidine-1-carboxylate | C₁₁H₁₉NO₃ | CID 25257021 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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